

# A Comparative Analysis of Transmembrane Protein 45B (TMEM45B) Across Species

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *TL45b*

Cat. No.: *B15618157*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of the Transmembrane Protein 45B (TMEM45B) across various species. The information is intended to facilitate research and development efforts by offering a consolidated overview of TMEM45B's orthologs, expression patterns, subcellular localization, and involvement in key signaling pathways. All quantitative data is summarized in structured tables, and detailed experimental protocols for the cited methodologies are provided.

## Orthologs and Physicochemical Properties of TMEM45B

TMEM45B is a multi-pass membrane protein that is conserved across a range of vertebrate species. The following table summarizes the key physicochemical properties of TMEM45B orthologs in human, mouse, frog, zebrafish, and chicken. While orthologs are predicted in many species, detailed experimental data is most readily available for human and mouse.

| Species                 | Gene Symbol | UniProt ID | Amino Acid # | Molecular Weight (kDa) |
|-------------------------|-------------|------------|--------------|------------------------|
| Homo sapiens (Human)    | TMEM45B     | Q96B21     | 275          | 31.8                   |
| Mus musculus (Mouse)    | Tmem45b     | Q8VCZ2     | 278          | 32.4                   |
| Xenopus laevis (Frog)   | tmem45b     | Q6NS09     | 280          | 32.0                   |
| Danio rerio (Zebrafish) | tmem45b     | A0A2R8Q9Y3 | 277          | 31.9                   |
| Gallus gallus (Chicken) | TMEM45B     | A0A3Q2U8U5 | 276          | 31.7                   |

Note: Data is compiled from UniProt and GeneCards databases. Molecular weights are theoretical.

## Tissue Expression of TMEM45B

The expression of TMEM45B varies across different tissues and species. In humans, TMEM45B shows widespread cytoplasmic expression in most tissues[1][2][3]. In mice, Tmem45b mRNA is highly expressed in the aorta, urinary bladder, and digestive tracts[4]. Notably, within the nervous system, its expression is almost exclusively detected in the dorsal root ganglion (DRG)[4].

The following table provides a semi-quantitative overview of TMEM45B mRNA expression levels in selected human and mouse tissues, based on data from the Human Protein Atlas and other research publications.

| Tissue               | Human (nTPM) | Mouse (Relative Expression) |
|----------------------|--------------|-----------------------------|
| Esophagus            | High         | -                           |
| Intestine            | High         | High                        |
| Stomach              | Medium       | High                        |
| Colon                | High         | High                        |
| Urinary Bladder      | Medium       | High                        |
| Aorta                | -            | High                        |
| Dorsal Root Ganglion | -            | High                        |
| Brain                | Low          | Low/Undetectable            |
| Spinal Cord          | -            | Low/Undetectable            |
| Spleen               | Medium       | -                           |
| Lung                 | Medium       | -                           |
| Liver                | Low          | -                           |
| Kidney               | Low          | -                           |

nTPM: normalized Transcripts Per Million. Mouse expression is qualitative based on qRT-PCR data from published studies.

## Subcellular Localization

Experimental evidence from studies in human and mouse cell lines indicates that TMEM45B is localized to the membranes of several organelles within the cell.

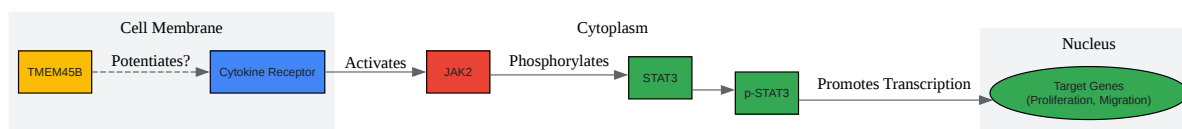
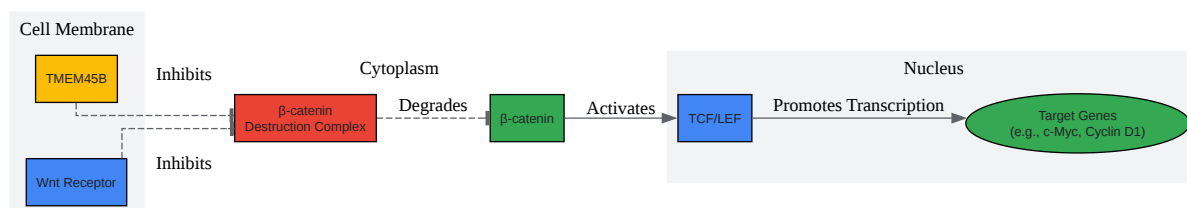
| Species      | Cell Line/Tissue             | Subcellular Localization                                    |
|--------------|------------------------------|---|
| Homo sapiens | Various                      | Golgi apparatus, Endosome membrane, Lysosome membrane[5][6] |
| Mus musculus | Dorsal Root Ganglion Neurons | trans-Golgi network[4]                                      |

## Signaling Pathways

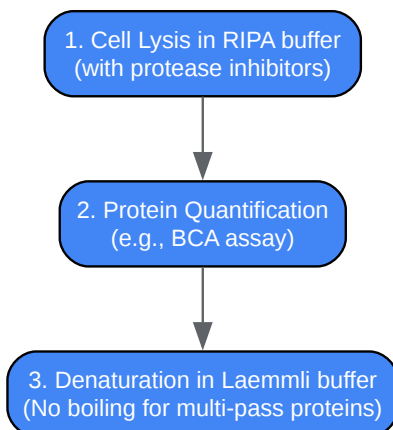
TMEM45B has been implicated in several signaling pathways, primarily in the context of cancer progression and innate immunity.

### Wnt/ $\beta$ -catenin Signaling Pathway

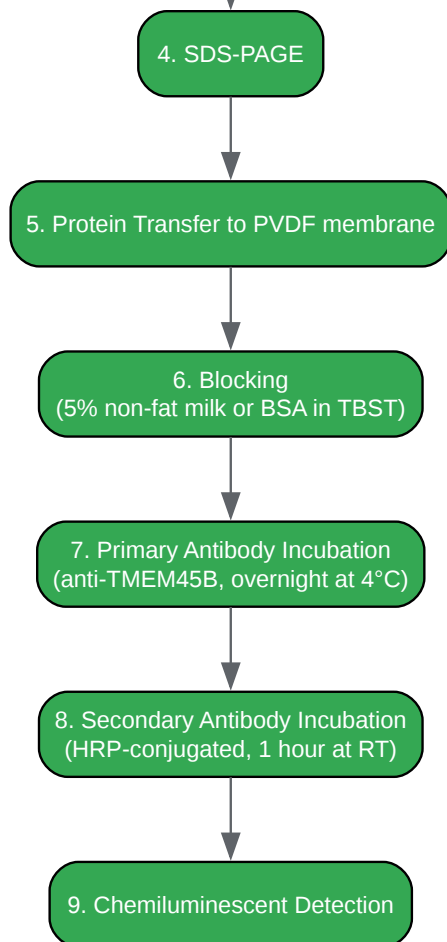
In osteosarcoma, silencing of TMEM45B has been shown to inhibit cell proliferation, migration, and invasion. This effect is mediated, at least in part, through the downregulation of key components of the Wnt/ $\beta$ -catenin signaling pathway, including  $\beta$ -catenin, cyclin D1, and c-Myc[7][8]. This suggests that TMEM45B may act as a positive regulator of this pathway.



## Sample Preparation



## Analysis

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tissue expression of TMEM45B - Summary - The Human Protein Atlas [proteinatlas.org]
- 2. alliancegenome.org [alliancegenome.org]
- 3. TMEM45B protein expression summary - The Human Protein Atlas [proteinatlas.org]
- 4. Using WormBase, a genome biology resource for *Caenorhabditis elegans* and related nematodes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. uniprot.org [uniprot.org]
- 6. uniprot.org [uniprot.org]
- 7. alliancegenome.org [alliancegenome.org]
- 8. genome.ucsc.edu [genome.ucsc.edu]
- To cite this document: BenchChem. [A Comparative Analysis of Transmembrane Protein 45B (TMEM45B) Across Species]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618157#comparative-analysis-of-tmем45b-in-various-species]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)